

# Application Notes and Protocols for Thallium-205 in s-process Nucleosynthesis Research

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## Compound of Interest

Compound Name: Thallium-205

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## Introduction

**Thallium-205** ( $^{205}\text{Tl}$ ) is a stable isotope that plays a crucial role in our understanding of the slow neutron capture process (s-process) of nucleosynthesis. This process is responsible for the formation of approximately half of the atomic nuclei heavier than iron in stars, particularly in asymptotic giant branch (AGB) stars. The study of  $^{205}\text{Tl}$  and its radioactive progenitor, Lead-205 ( $^{205}\text{Pb}$ ), provides invaluable insights into the astrophysical environments of stellar interiors and the timeline of the early Solar System.

These application notes provide an overview of the key applications of  $^{205}\text{Tl}$  in s-process research, detailed experimental protocols for its analysis, and a summary of relevant quantitative data.

## Key Applications of Thallium-205

### The $^{205}\text{Pb}$ - $^{205}\text{Tl}$ Cosmochronometer

The decay of  $^{205}\text{Pb}$  to  $^{205}\text{Tl}$ , with a half-life of approximately 17.3 million years, serves as a unique cosmochronometer for dating the last s-process nucleosynthesis events that contributed material to the early Solar System.<sup>[1]</sup> The abundance of the s-only isotope  $^{205}\text{Pb}$ , shielded from r-process production by stable  $^{205}\text{Tl}$ , can be inferred from anomalies in the  $^{205}\text{Tl}/^{203}\text{Tl}$  isotopic ratio in meteorites.<sup>[2][3]</sup> By measuring this ratio and the concentration of a stable lead isotope (e.g.,  $^{204}\text{Pb}$ ), researchers can determine the initial  $^{205}\text{Pb}/^{204}\text{Pb}$  ratio at the time of

the meteorite's formation.[2] This information helps to constrain the timescale between the last stellar nucleosynthesis events and the formation of solid bodies in our solar system.[4][5][6]

## Termination of the s-process

The s-process path of nucleosynthesis terminates in the lead-bismuth region. Thallium isotopes, including  $^{205}\text{Tl}$ , are key players in this termination phase. The neutron capture cross-section of  $^{205}\text{Tl}$  influences the flow of the s-process and the final abundances of lead isotopes.[7][8] Understanding these reaction rates is critical for accurate modeling of s-process nucleosynthesis in stars.

## Stellar Environment Diagnostics

The decay rate of certain isotopes can be highly dependent on the temperature and electron density of the stellar environment. In highly ionized stellar plasmas, a process known as bound-state beta decay can occur, where an electron is directly created in a bound atomic orbital of the daughter nucleus.[9][10] The bound-state beta decay of fully ionized  $^{205}\text{Tl}^{81+}$  to  $^{205}\text{Pb}$  is a critical reaction that can influence the abundance of  $^{205}\text{Pb}$  in stars.[1][9][10] The recent experimental measurement of the half-life of this decay has provided crucial data for refining stellar models.[5][6][11][12]

## Quantitative Data Summary

The following tables summarize key quantitative data relevant to the use of **Thallium-205** in s-process nucleosynthesis research.

Parameter	Value	Reference(s)
Half-life of $^{205}\text{Pb}$	$17.3 \pm 0.7$ Million years	[1]
Natural Isotopic Abundance of $^{203}\text{Tl}$	~29.52%	[13]
Natural Isotopic Abundance of $^{205}\text{Tl}$	~70.48%	[13]
Half-life of bound-state $\beta^-$ -decay of $^{205}\text{Tl}^{81+}$	$291^{+33}_{-27}$ days	[11]

Sample Type	Initial $^{205}\text{Pb}/^{204}\text{Pb}$ Ratio	Reference(s)
IAB Iron Meteorites (metal)	$(7.4 \pm 1.0) \times 10^{-5}$	[2]
Carbonaceous Chondrites	$\sim 1 \times 10^{-3}$	[14]

## Experimental Protocols

### Protocol 1: Thallium Isotopic Analysis in Meteoritic Samples using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

This protocol outlines the general procedure for the high-precision measurement of Thallium isotopic ratios in meteoritic samples.

- Sample Preparation and Digestion:**
  - Weigh an appropriate amount of the meteorite sample (typically 100-500 mg).
  - Clean the sample surface to remove any terrestrial contamination.
  - Crush the sample into a fine powder in a clean environment.
  - Transfer the powdered sample to a clean Teflon beaker.
  - Add a mixture of concentrated hydrofluoric (HF) and nitric ( $\text{HNO}_3$ ) acids.
  - Heat the sample on a hotplate at a controlled temperature (e.g.,  $120^\circ\text{C}$ ) until complete dissolution is achieved.
  - Evaporate the acid mixture to dryness.
  - Re-dissolve the residue in dilute  $\text{HNO}_3$ .
- Chemical Separation of Thallium:**
  - Use anion exchange chromatography to separate Thallium from the sample matrix.
  - Condition the anion exchange resin (e.g., AG1-X8) with dilute acids.
  - Load the dissolved sample onto the column.
  - Elute the matrix elements with appropriate acid mixtures.
  - Elute Thallium with a specific acid concentration (e.g., dilute  $\text{HNO}_3$ ).
  - Collect the Thallium fraction and evaporate it to dryness.
  - Re-dissolve the purified Thallium in dilute  $\text{HNO}_3$  for mass spectrometric analysis.
- Isotopic Analysis by MC-ICP-MS:**
  - Introduce the purified Thallium sample solution into the MC-ICP-MS instrument.
  - Measure the ion beams of  $^{203}\text{Tl}$  and  $^{205}\text{Tl}$  simultaneously using multiple Faraday cup detectors.
  - Correct for instrumental mass bias using a standard-sample bracketing technique with a certified Thallium isotopic standard (e.g., NIST SRM 997).
  - Measure the lead isotopes (e.g.,  $^{204}\text{Pb}$ ) in a separate analytical run or concurrently if

instrumental setup allows. e. Calculate the  $^{205}\text{Tl}/^{203}\text{Tl}$  ratio and its deviation from the standard value.

## Protocol 2: Measurement of the Neutron Capture Cross-Section of $^{205}\text{Tl}$ using the Time-of-Flight (ToF) Technique

This protocol provides a generalized methodology for measuring the neutron capture cross-section of  $^{205}\text{Tl}$ , based on experiments conducted at facilities like the n\_TOF at CERN.[7]

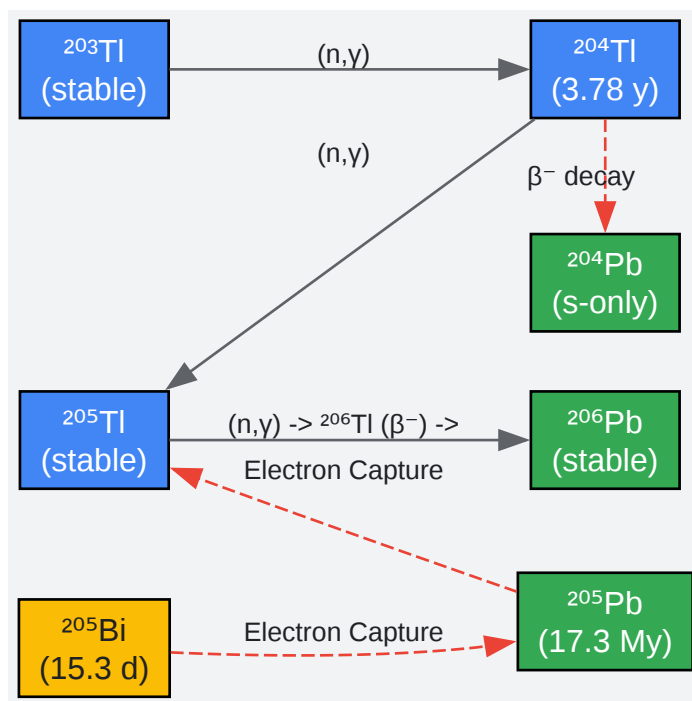
1. Target Preparation: a. Prepare a high-purity, enriched  $^{205}\text{Tl}$  sample, typically in the form of an oxide (e.g.,  $\text{Tl}_2\text{O}_3$ ). b. Press the sample material into a pellet of a well-defined geometry and mass. c. Encapsulate the sample in a suitable container (e.g., aluminum) to prevent contamination and ensure stability.
2. Experimental Setup at a ToF Facility: a. Place the encapsulated  $^{205}\text{Tl}$  target in the neutron beamline at a known distance from the neutron source. b. Surround the target with a detector array designed to detect the prompt gamma-rays emitted following a neutron capture event. A common choice is a  $4\pi$  array of  $\text{C}_6\text{D}_6$  liquid scintillators or  $\text{BaF}_2$  crystals. c. Use a neutron flux monitor (e.g., a thin  $^6\text{Li}$  foil) placed upstream of the target to measure the neutron beam intensity as a function of energy.
3. Data Acquisition: a. Irradiate the  $^{205}\text{Tl}$  target with a pulsed neutron beam covering a wide range of energies. b. Record the time-of-flight of each detected neutron, which is the time difference between the neutron pulse generation and its arrival at the target. This allows for the determination of the neutron's kinetic energy. c. Record the energy of the gamma-rays detected in coincidence with the neutron arrival. d. Apply the pulse height weighting technique to the detector signals to make the detection efficiency for a capture event independent of the specific gamma-ray cascade.
4. Data Analysis: a. Determine the neutron energy spectrum from the time-of-flight data. b. Identify the neutron capture events in the  $^{205}\text{Tl}$  target by analyzing the gamma-ray spectra. c. Normalize the capture event rate to the measured neutron flux to determine the neutron capture yield. d. Use nuclear reaction code (e.g., SAMMY) to perform a resonance analysis of the capture yield data in the resolved resonance region to extract resonance parameters. e. Calculate the neutron capture cross-section as a function of neutron energy.

## Protocol 3: Measurement of the Bound-State Beta-Decay of Fully Ionized $^{205}\text{Tl}^{81+}$

This protocol is based on the experimental approach used at the GSI Helmholtz Centre for Heavy Ion Research.[1][9][10]

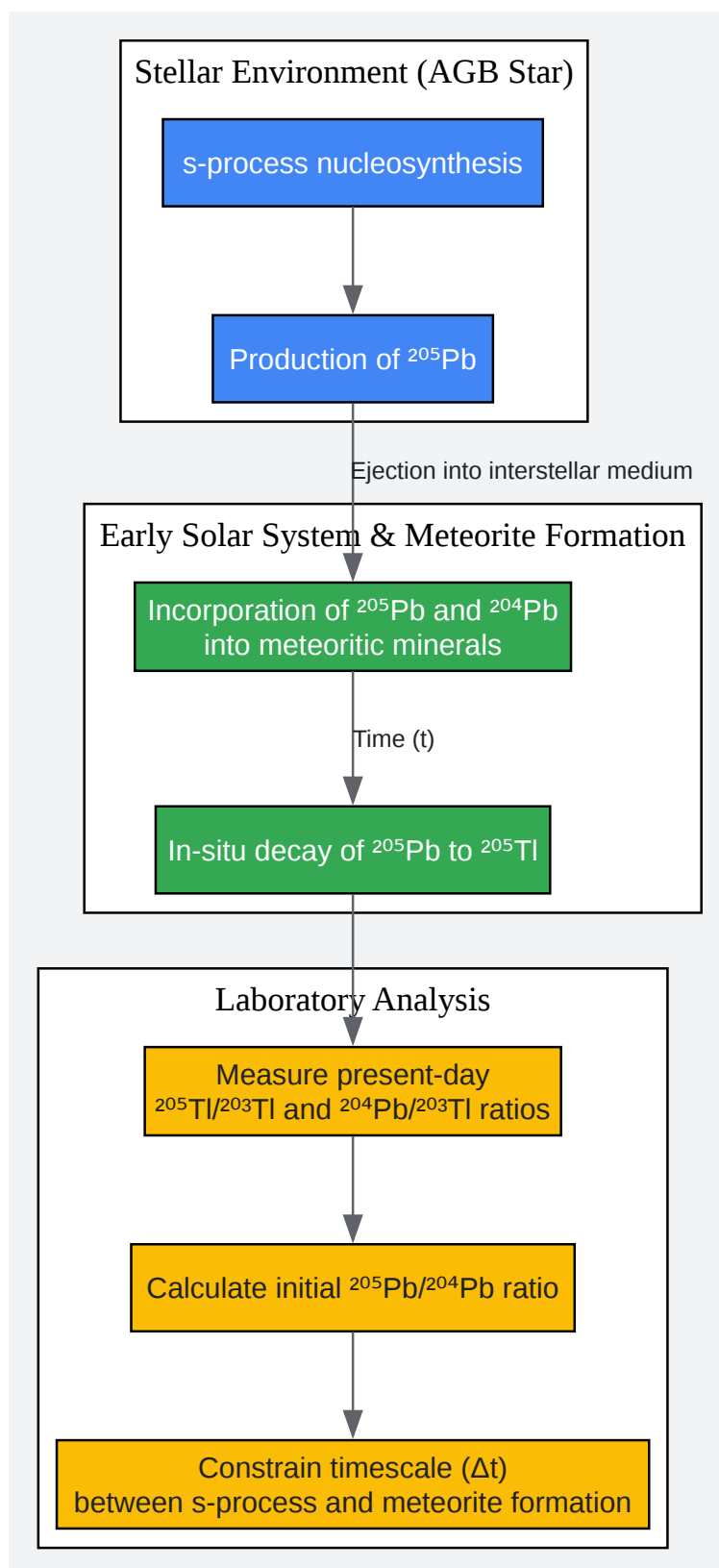
- 1. Production and Separation of  $^{205}\text{Tl}^{81+}$  Ions:**
  - a. Accelerate a primary beam of heavy ions (e.g.,  $^{206}\text{Pb}$ ) to relativistic energies.
  - b. Direct the primary beam onto a production target (e.g., beryllium).
  - c. The resulting projectile fragmentation produces a cocktail of various ions, including fully ionized  $^{205}\text{Tl}^{81+}$ .
  - d. Use a fragment separator, a combination of magnetic and electric fields, to spatially separate the  $^{205}\text{Tl}^{81+}$  ions from other reaction products based on their mass-to-charge ratio and momentum.
- 2. Ion Storage and Cooling in the Experimental Storage Ring (ESR):**
  - a. Inject the separated  $^{205}\text{Tl}^{81+}$  ions into a heavy-ion storage ring (ESR).
  - b. Use electron cooling to reduce the momentum spread of the stored ions, resulting in a monoenergetic and well-focused ion beam circulating in the ring.
  - c. Store the cooled  $^{205}\text{Tl}^{81+}$  ions for extended periods (hours) to allow for the bound-state beta decay to occur.
- 3. Detection of Daughter  $^{205}\text{Pb}^{81+}$  Ions:**
  - a. The bound-state beta decay of  $^{205}\text{Tl}^{81+}$  produces  $^{205}\text{Pb}^{81+}$  ions.
  - b. Since the daughter ions have a slightly different mass-to-charge ratio, their revolution frequency in the storage ring will be different from that of the parent ions.
  - c. Use Schottky mass spectrometry to non-destructively monitor the revolution frequencies of the circulating ions. This allows for the identification and counting of both the parent  $^{205}\text{Tl}^{81+}$  and daughter  $^{205}\text{Pb}^{81+}$  ions.
  - d. Alternatively, a particle detector can be placed at a specific position in the ring to detect the daughter ions after they are extracted from the main beam path using a magnetic field.
- 4. Half-Life Determination:**
  - a. Measure the number of parent and daughter ions as a function of storage time over several experimental runs with varying storage durations.
  - b. Correct for ion losses due to interactions with the residual gas in the storage ring vacuum.
  - c. Fit the growth curve of the daughter ions and the decay curve of the parent ions to determine the half-life of the bound-state beta decay of  $^{205}\text{Tl}^{81+}$ .

## Visualizations



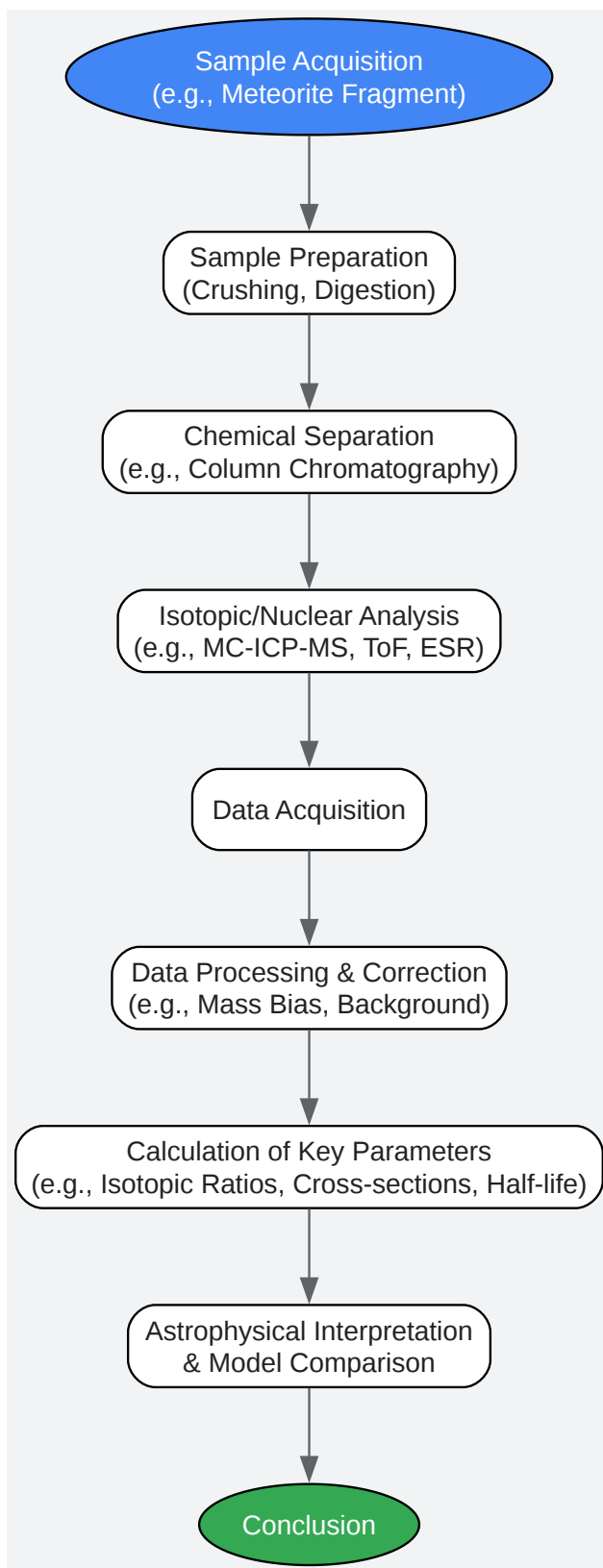
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Caption: The s-process nucleosynthesis pathway around Thallium and Lead isotopes.



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Caption: Logical workflow of the  $^{205}\text{Pb}$ - $^{205}\text{Tl}$  cosmochronometer.



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Caption: Generalized experimental workflow for **Thallium-205** research.

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